

# Ornidazole-d5: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Ornidazole-d5

Cat. No.: B12408347

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An in-depth guide for researchers, scientists, and drug development professionals on the properties, analysis, and biological activities of **Ornidazole-d5**.

This technical guide provides comprehensive information on the deuterated analog of Ornidazole, **Ornidazole-d5**. It covers its fundamental chemical properties, detailed analytical methodologies for its quantification, and insights into the broader biological pathways influenced by its non-deuterated counterpart, Ornidazole. This document is intended to serve as a valuable resource for professionals in the fields of pharmaceutical analysis, drug metabolism, and cancer research.

## Core Chemical and Physical Data

**Ornidazole-d5** is a stable, isotopically labeled version of Ornidazole, a 5-nitroimidazole derivative with known antimicrobial and antiprotozoal activities. The incorporation of five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of Ornidazole in various biological matrices.

Property	Value	References
CAS Number	2747915-64-4	
Molecular Formula	C <sub>7</sub> H <sub>5</sub> D <sub>5</sub> ClN <sub>3</sub> O <sub>3</sub>	
Molecular Weight	224.66 g/mol	

## Analytical Methodologies

The quantification of Ornidazole in biological samples is crucial for pharmacokinetic and metabolism studies. **Ornidazole-d5** is frequently employed as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods to ensure accuracy and precision.

### Protocol for Quantification of Ornidazole in Human Plasma using LC-MS/MS

This protocol outlines a validated method for the simultaneous determination of Ornidazole and its primary metabolites in human plasma, utilizing **Ornidazole-d5** as an internal standard.

#### 1. Sample Preparation:

- To 100  $\mu$ L of human plasma, add the internal standard solution (**Ornidazole-d5**).
- Precipitate proteins by adding acetonitrile.
- Vortex the mixture and centrifuge to pellet the precipitated proteins.
- Collect the supernatant for analysis.[\[1\]](#)

#### 2. Liquid Chromatography:

- Column: Capcell PAK MG C18 column (100  $\times$  4.6 mm, 5  $\mu$ m).[\[1\]](#)
- Mobile Phase: A gradient elution using a mixture of acetonitrile and water.
- Flow Rate: A constant flow rate suitable for the column and system.
- Injection Volume: A defined volume of the prepared sample supernatant.

#### 3. Mass Spectrometry:

- Ionization Mode: Electrospray ionization (ESI) in the positive mode.[\[1\]](#)

- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for Ornidazole, its metabolites, and **Ornidazole-d5**.

4. Validation Parameters: The method should be validated according to FDA and EMA guidelines, assessing linearity, accuracy, precision, selectivity, and stability.[1]

## Biological Activity and Signaling Pathways

Ornidazole exerts its biological effects through multiple mechanisms, primarily by inducing DNA damage in anaerobic organisms and, as more recent research suggests, by modulating specific signaling pathways in cancer cells.

### Mechanism of Action: DNA Damage

The primary antimicrobial action of Ornidazole involves the reduction of its nitro group within anaerobic bacteria and protozoa. This process generates reactive intermediates that cause significant damage to microbial DNA, including strand breakage, ultimately leading to cell death. This multifaceted approach also involves the inhibition of nucleic acid synthesis and impairment of cellular respiration.

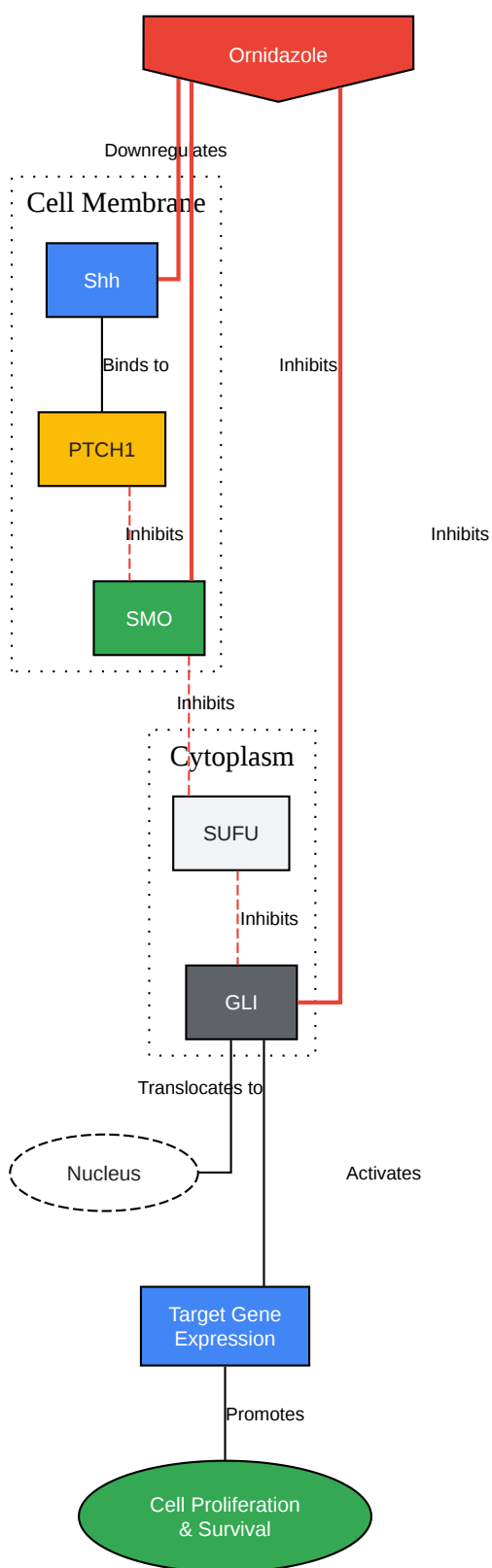


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Caption: Ornidazole's mechanism of antimicrobial action.

## Inhibition of the Sonic Hedgehog (Shh) Signaling Pathway

Recent studies have demonstrated that Ornidazole can inhibit the Sonic hedgehog (Shh) signaling pathway, which is aberrantly activated in several types of cancer, including melanoma. By suppressing this pathway, Ornidazole can reduce the viability and migration of cancer cells and inhibit tumor growth.[2][3]



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Caption: Ornidazole's inhibition of the Shh signaling pathway.

## Experimental Protocols

The following are generalized protocols for in vitro experiments involving Ornidazole. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

### In Vitro Cell Viability Assay (MTT Assay)

- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with varying concentrations of Ornidazole for a specified duration (e.g., 24, 48, 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Solubilize the formazan crystals with a suitable solvent (e.g., DMSO).
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate cell viability as a percentage of the untreated control.<sup>[3]</sup>

### In Vitro Migration Assay (Wound-Healing Assay)

- Grow cells to a confluent monolayer in a multi-well plate.
- Create a "wound" or scratch in the monolayer using a sterile pipette tip.
- Wash the wells to remove detached cells and add fresh media containing different concentrations of Ornidazole.
- Capture images of the wound at time 0 and at subsequent time points (e.g., 12, 24 hours).
- Measure the wound area at each time point and calculate the percentage of wound closure to assess cell migration.<sup>[3]</sup>

## Conclusion

**Ornidazole-d5** is an essential tool for the accurate quantification of Ornidazole in biological systems. The growing body of research on Ornidazole's mechanisms of action, including its impact on DNA integrity and key signaling pathways like the Sonic hedgehog pathway, highlights its potential for further investigation in various therapeutic areas. The protocols and data presented in this guide offer a solid foundation for researchers to design and execute their studies involving this compound.

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## References

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